

Personal protective equipment for handling n'-Benzoyl-2-chlorobenzohydrazide

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Compound of Interest

Compound Name: *n'*-Benzoyl-2-chlorobenzohydrazide

Cat. No.: B11969900

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Essential Safety and Handling Guide for n'-Benzoyl-2-chlorobenzohydrazide

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **n'-Benzoyl-2-chlorobenzohydrazide**. The following procedures are based on available data for the compound and its structural analogs, ensuring a comprehensive approach to laboratory safety.

Chemical and Physical Properties

A summary of the known quantitative data for **n'-Benzoyl-2-chlorobenzohydrazide** is presented below. This information is critical for safe handling and storage.

| Property | Value | Reference |
|-------------------|-------------------------|-----------|
| Molecular Formula | C14H11ClN2O2 | [1] |
| Molecular Weight | 274.70200 g/mol | [1] |
| Density | 1.308 g/cm ³ | [1] |
| Boiling Point | 523.7°C at 760 mmHg | [1] |
| Flash Point | 270.5°C | [1] |

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **n'-Benzoyl-2-chlorobenzohydrazide** is limited, related compounds such as 2-Chlorobenzohydrazide are known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][3]} Therefore, a cautious approach is mandatory. The recommended PPE is detailed below.

| PPE Level | Equipment |
|---|--|
| Standard Laboratory Practice (Level D Equivalent) | Safety glasses, lab coat, nitrile gloves, closed-toe shoes. ^[4] |
| Handling Powder/Potential for Dust (Level C Equivalent) | Full-face or half-mask air-purifying respirator (NIOSH approved), chemical-resistant gloves (double-gloving recommended), chemical-resistant clothing or lab coat, and safety goggles. ^{[4][5]} |
| Large Quantities/Risk of Splash | Chemical splash goggles and a face shield should be used in conjunction. ^[6] Chemical-resistant apron or coveralls are also recommended. |

Note: Always work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to minimize inhalation of dust.^[7]

Experimental Protocols: Safe Handling and Operational Plan

A systematic approach to handling **n'-Benzoyl-2-chlorobenzohydrazide** from receipt to disposal is crucial for laboratory safety.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.

- Verify that the container is properly labeled.
- Log the chemical into your laboratory's inventory system.

2. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)

3. Handling and Use:

- Engineering Controls: All weighing and handling of the solid material should be conducted in a certified chemical fume hood to prevent inhalation of dust. Ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#)
- Personal Protective Equipment: At a minimum, wear a lab coat, safety glasses with side shields, and chemical-resistant gloves. For procedures that may generate dust, upgrade to a respirator and additional protective clothing as outlined in the PPE table.
- Weighing: Use a dedicated spatula and weighing vessel. Clean the balance and surrounding area immediately after use to remove any residual powder.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.

4. Spill Management:

- Minor Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a sealed container for disposal. Clean the spill area with an appropriate solvent and decontaminate.
- Major Spills: Evacuate the area and prevent entry. If the spill is significant or in a poorly ventilated area, contact your institution's environmental health and safety (EHS) department immediately.

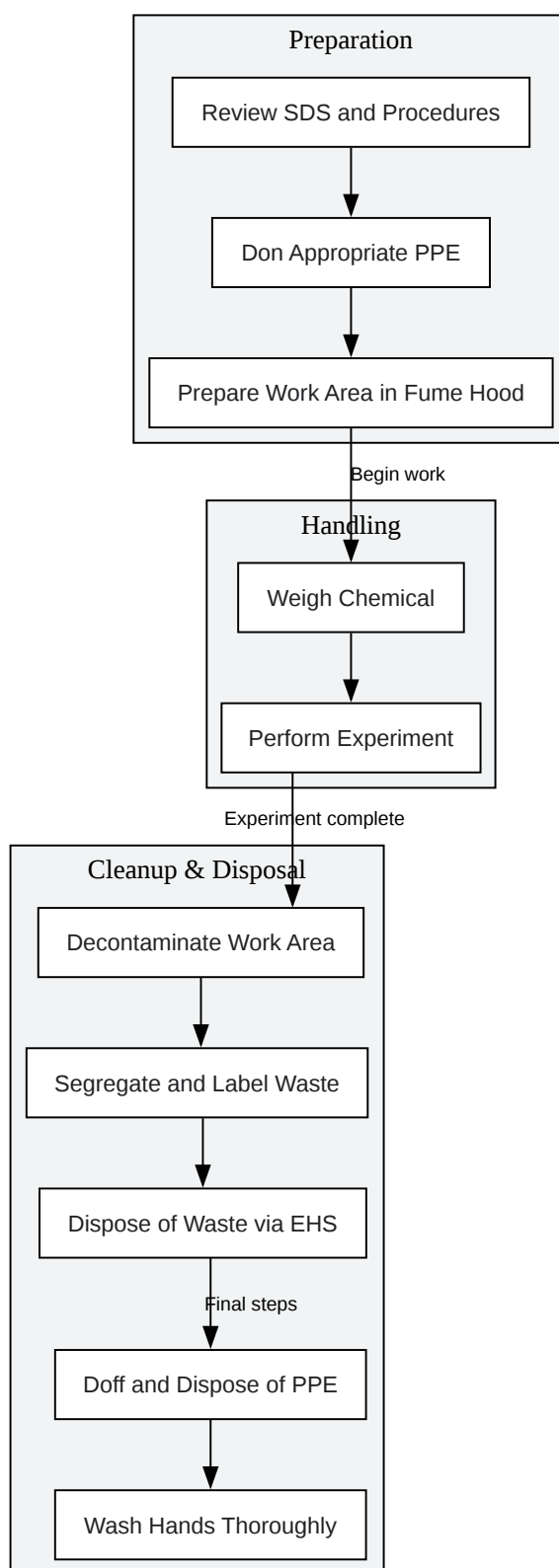
Disposal Plan

Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[8]

- **Waste Collection:** Collect all waste containing **n'-Benzoyl-2-chlorobenzohydrazide**, including contaminated consumables (e.g., gloves, weighing paper), in a designated, sealed, and clearly labeled hazardous waste container.
- **Disposal:** Dispose of the chemical waste through your institution's EHS-approved hazardous waste disposal program. Do not dispose of this chemical down the drain or in regular trash.^[8]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **n'-Benzoyl-2-chlorobenzohydrazide** in a laboratory setting.



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Caption: Workflow for safe handling of *n'*-Benzoyl-2-chlorobenzohydrazide.

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References

- 1. N-benzoyl-2-chloro-benzohydrazide | CAS#:732-21-8 | Chemsrce [chemsrc.com]
- 2. fishersci.com [fishersci.com]
- 3. 2-Chlorobenzohydrazide | C₇H₇ClN₂O | CID 79883 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. epa.gov [epa.gov]
- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. hsa.ie [hsa.ie]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. fishersci.com [fishersci.com]
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